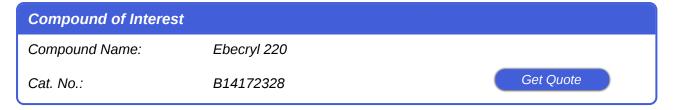


Application Note: Dynamic Mechanical Analysis of Ebecryl 220 Cured Films

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ebecryl 220 is a hexafunctional aromatic urethane acrylate oligomer known for its rapid curing characteristics under ultraviolet (UV) or electron beam (EB) radiation, yielding a highly crosslinked, hard, and chemically resistant film.[1][2][3] Dynamic Mechanical Analysis (DMA) is a powerful thermal analysis technique used to characterize the viscoelastic properties of materials as a function of temperature, time, and frequency. For thermosetting polymers like cured **Ebecryl 220**, DMA provides critical information on the glass transition temperature (Tg), storage modulus (E'), loss modulus (E''), and damping factor (tan δ). These parameters are essential for understanding the material's mechanical performance, such as stiffness, energy dissipation, and operational temperature limits, which are vital for applications in coatings, inks, and advanced materials.[4][5]

This application note provides a detailed protocol for conducting DMA on UV-cured **Ebecryl 220** films and presents representative data to guide researchers in their analysis.

Experimental Protocols Sample Preparation

• Formulation: Prepare a UV-curable formulation containing **Ebecryl 220** and a suitable photoinitiator (e.g., 2-5 wt% of a free-radical photoinitiator like diphenyl(2,4,6-trimethylbenzoyl)phosphine oxide). Ensure homogenous mixing.



- Film Casting: Cast the formulation onto a flat, non-adherent substrate (e.g., a glass panel with a release liner) using a film applicator to achieve a uniform thickness, typically between 50 and 100 μm.
- UV Curing: Cure the film using a medium-pressure mercury UV lamp. The UV dose should be sufficient to ensure complete crosslinking. A typical dose would be in the range of 500-2000 mJ/cm². Post-curing at a slightly elevated temperature (e.g., 80°C for 5-10 minutes) can help to ensure the reaction goes to completion.
- Specimen Preparation: Carefully remove the cured film from the substrate. Cut rectangular specimens for DMA analysis. Typical dimensions for thin film analysis in tensile mode are approximately 20-30 mm in length and 5-10 mm in width.[6] Ensure the edges are clean and free of nicks or defects.

DMA Instrumentation and Parameters

The following protocol is a general guideline and may need to be optimized based on the specific DMA instrument being used.

- Instrument: A dynamic mechanical analyzer capable of operating in tensile or film mode over a wide temperature range.
- Fixture: Thin film/fiber tension clamp.
- Test Mode: Temperature sweep.
- Initial Temperature: -50°C (or a temperature sufficiently below the expected glass transition).
- Final Temperature: 250°C (or a temperature sufficiently above the glass transition to observe the rubbery plateau).
- Heating Rate: 3-5°C/minute. A slower heating rate ensures temperature equilibrium throughout the sample.[7]
- Frequency: 1 Hz. This is a standard frequency for comparing material properties.
- Strain/Amplitude: A small oscillatory strain in the linear viscoelastic region (LVR) of the material (e.g., 0.05-0.1% strain or 15-30 μm amplitude). A strain sweep at a constant



temperature can be performed to determine the LVR.

 Atmosphere: Inert atmosphere (e.g., Nitrogen) to prevent thermo-oxidative degradation at elevated temperatures.

Data Presentation

The following table summarizes representative quantitative data for a UV-cured hexafunctional aromatic urethane acrylate film, analogous to what would be expected for **Ebecryl 220**. This data is compiled from trends observed in published literature on similar highly crosslinked acrylate systems, as specific DMA data for **Ebecryl 220** is not publicly available.



Parameter	Value	Unit	Description
Glassy Storage Modulus (E')	2.5 - 4.0	GPa	The storage modulus in the glassy region (e.g., at 25°C), indicating the material's stiffness below the glass transition.
Rubbery Storage Modulus (E')	50 - 150	МРа	The storage modulus in the rubbery plateau region (e.g., at Tg + 50°C), which is related to the crosslink density.
Glass Transition Temperature (Tg) from E' Onset	130 - 150	°C	The temperature at the onset of the significant drop in storage modulus, indicating the beginning of the glass transition.[5][8]
Glass Transition Temperature (Tg) from E" Peak	145 - 165	°C	The temperature at the peak of the loss modulus curve, representing a point of maximum viscous dissipation during the transition.[5][8]

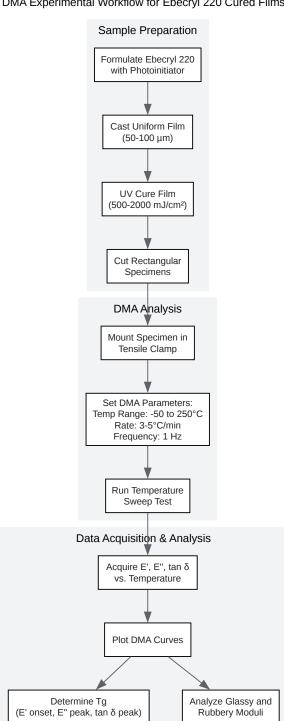


Glass Transition Temperature (Tg) from tan δ Peak	155 - 180	°C	The temperature at the peak of the tan delta curve, often reported as the Tg and representing the point of maximum damping.[5][8]
Tan δ Peak Height	0.2 - 0.4	Dimensionless	The magnitude of the tan delta peak, which is related to the damping capacity and the heterogeneity of the polymer network.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow from sample preparation to data analysis in the DMA of UV-cured **Ebecryl 220** films.





DMA Experimental Workflow for Ebecryl 220 Cured Films

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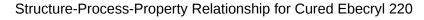
Caption: Workflow for DMA of Ebecryl 220 films.

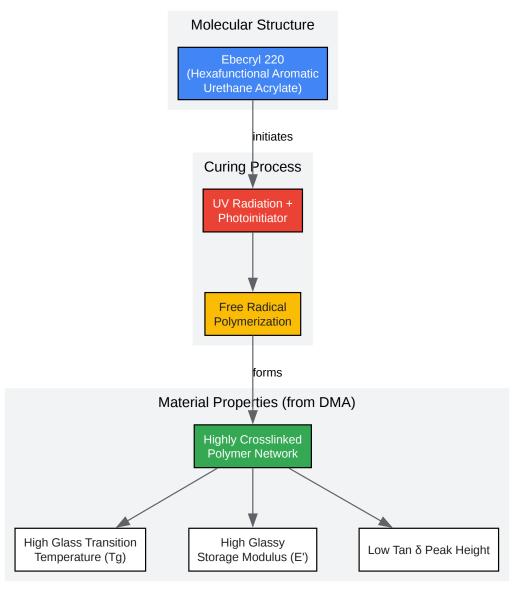
Rubbery Moduli



Signaling Pathway/Logical Relationship Diagram

The following diagram illustrates the relationship between the chemical structure of **Ebecryl 220**, the UV curing process, and the resulting material properties as measured by DMA.







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Caption: Structure-process-property relationships.

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- To cite this document: BenchChem. [Application Note: Dynamic Mechanical Analysis of Ebecryl 220 Cured Films]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14172328#dynamic-mechanical-analysis-dma-of-ebecryl-220-cured-films]

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